

A Comparative Guide to Analytical Standards for Aminobutanediol Impurities

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Compound of Interest

Compound Name: 1-Aminobutane-1,4-diol

CAS No.: 400820-14-6

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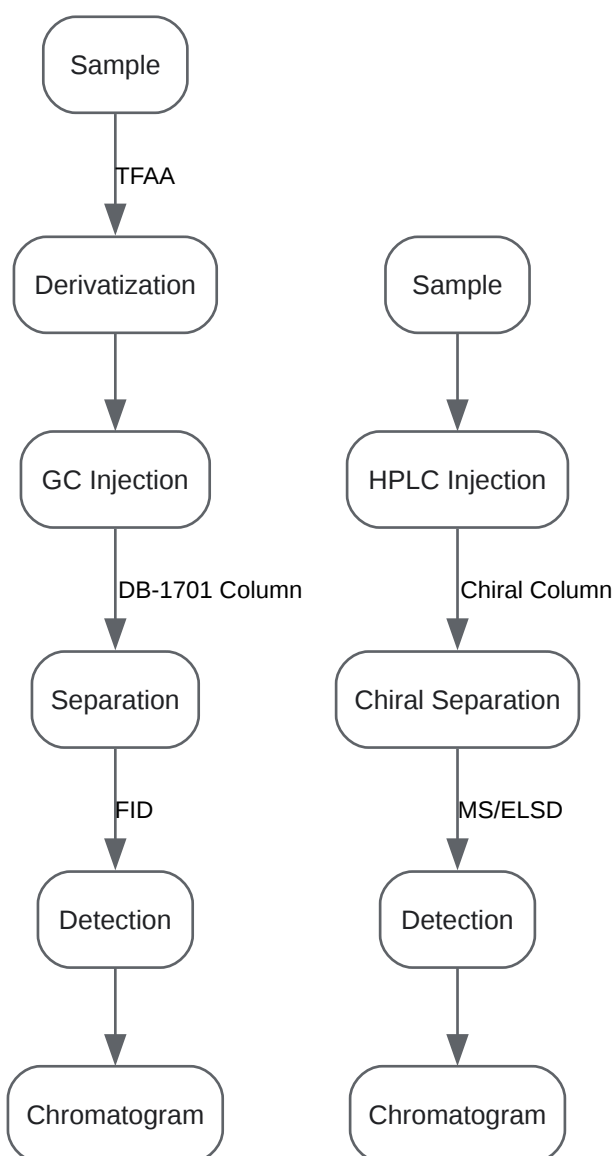
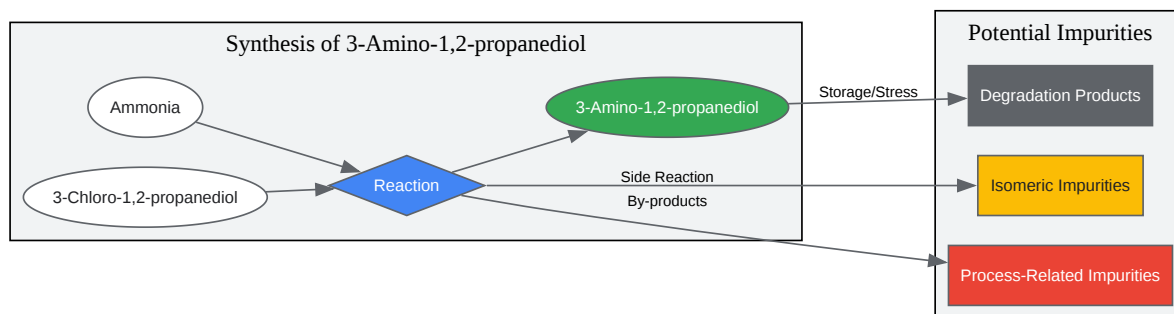
In the synthesis of active pharmaceutical ingredients (APIs), the control of impurities is a critical aspect of ensuring drug safety and efficacy. This guide provides an in-depth comparison of analytical standards and methodologies for the identification and quantification of impurities in aminobutanediols, with a primary focus on 3-amino-1,2-propanediol (APD), a key intermediate in the manufacture of non-ionic X-ray contrast agents.

The Significance of Impurity Profiling in 3-Amino-1,2-propanediol (Isoserinol)

3-Amino-1,2-propanediol, also known as isoserinol, is a crucial building block in the synthesis of several pharmaceuticals, most notably non-ionic iodinated contrast media such as iopamidol and ioversol.^{[1][2]} The purity of APD directly impacts the quality, safety, and stability of the final drug product. Even minor impurities can lead to the formation of undesirable side products during subsequent synthetic steps, potentially impacting the toxicological profile of the API. Therefore, robust analytical methods for the comprehensive profiling of APD impurities are essential for quality control and regulatory compliance.

Genesis and Classification of Impurities in 3-Amino-1,2-propanediol

The impurity profile of 3-amino-1,2-propanediol is intrinsically linked to its synthetic route. The most common industrial synthesis involves the ammonolysis of 3-chloro-1,2-propanediol (CPD).^{[1][3]} This process, while efficient, can lead to the formation of several process-related impurities.



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